

Personal protective equipment for handling 6-(benzyloxy)-1H-indole-3-carbaldehyde

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Compound of Interest

Compound Name: 6-(benzyloxy)-1H-indole-3-carbaldehyde

Cat. No.: B1289063

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Essential Safety and Handling Guide for 6-(benzyloxy)-1H-indole-3-carbaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **6-(benzyloxy)-1H-indole-3-carbaldehyde**. The following information is critical for minimizing risk and ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **6-(benzyloxy)-1H-indole-3-carbaldehyde**
- CAS Number: 92855-64-6
- Molecular Formula: C₁₆H₁₃NO₂
- Appearance: Light brown solid^[1]

Hazard Identification and Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **6-(benzyloxy)-1H-indole-3-carbaldehyde** is classified as follows:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2] [3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[2][3]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[2][3]

Pictogram:

-  alt text

Warning

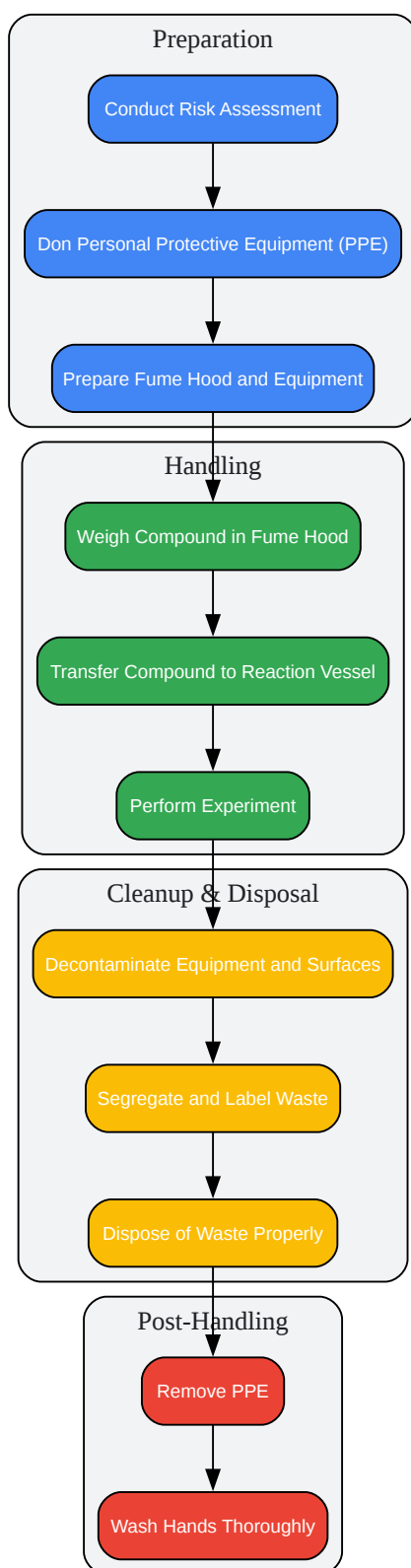
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the final line of defense against chemical exposure and must be used in conjunction with engineering controls like fume hoods.

Protection Type	Equipment Specification	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles if there is a risk of splashing.[4]	Protects eyes and face from splashes of the chemical or solvents.
Skin and Body Protection	A flame-resistant lab coat is required. Long pants and closed-toe shoes must be worn to cover all exposed skin.[4]	Prevents skin contact with the chemical. Cotton is recommended over synthetic fabrics.[5]
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn.[4] Inspect gloves before use and use proper removal techniques to avoid skin contamination. For chemicals with unknown toxicity, double gloving may be appropriate.[4]	Protects hands from direct contact with the chemical.
Respiratory Protection	A NIOSH-approved respirator may be required if engineering controls are insufficient or during spill cleanup. The need for respiratory protection should be determined by a risk assessment.[4]	Prevents inhalation of the powdered compound, which can cause respiratory irritation.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for safe handling.



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Caption: Workflow for Safe Handling of **6-(benzyloxy)-1H-indole-3-carbaldehyde**.

Experimental Protocols:

1. Weighing and Transferring:

- All handling of the solid compound must be conducted within a certified chemical fume hood to prevent inhalation of dust.[\[5\]](#)[\[6\]](#)
- Use a weigh boat or an enclosed balance to minimize the dispersal of the powder.[\[6\]](#)
- Avoid pouring the powder directly from the bottle to prevent spillage. Use a spatula for transferring small quantities.[\[6\]](#)
- Keep the container of the chemical closed as much as possible.[\[6\]](#)

2. Spill and Emergency Procedures:

- Small Spills: In a fume hood, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed, labeled container for disposal.[\[4\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[7\]](#)[\[8\]](#) If skin irritation occurs, seek medical advice.[\[7\]](#)
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes, including under the eyelids.[\[7\]](#)[\[8\]](#) Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[7\]](#)
- Inhalation: Move the affected person to fresh air and keep them at rest in a position comfortable for breathing.[\[7\]](#)[\[8\]](#) If feeling unwell, call a poison center or doctor.[\[8\]](#)
- Ensure that a safety shower and eyewash station are readily accessible before starting any work.[\[4\]](#)

Disposal Plan

Proper disposal of chemical waste is essential to prevent environmental contamination and ensure laboratory safety.

Waste Type	Container	Disposal Procedure
Solid Chemical Waste	Clearly labeled, sealed, and chemically compatible container.	Collect all waste of 6-(benzyloxy)-1H-indole-3-carbaldehyde and contaminated materials (e.g., weigh boats, gloves) in a designated waste container. Do not mix with other waste streams.
Contaminated Solvents	Labeled "Organic Liquid" waste container.	Dispose of any solvents used for cleaning or in reactions in a designated container for non-halogenated organic waste.
Empty Chemical Containers	Original container.	Triple rinse with a suitable solvent, collect the rinsate as hazardous waste, and then deface the label before disposing of the container according to institutional guidelines.

All waste must be disposed of in accordance with local, state, and federal regulations. Arrange for collection by your institution's Environmental Health and Safety (EHS) department.^[9]

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